

Essential Safety and Operational Guidance for Handling DADLE

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Compound of Interest

Compound Name: Dadle

Cat. No.: B013295

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **DADLE** ([D-Ala2, D-Leu5]-enkephalin), a prototypical δ -opioid receptor agonist. The following procedures outline the necessary personal protective equipment (PPE), handling protocols, and disposal plans to ensure a safe laboratory environment.

Physicochemical and Hazard Data

While a specific Safety Data Sheet (SDS) for **DADLE** is not readily available in public domains, the following information has been compiled from supplier data and general knowledge of similar peptide compounds. **DADLE** is a synthetic opioid peptide and should be handled with care, assuming it may have biological effects upon accidental exposure.

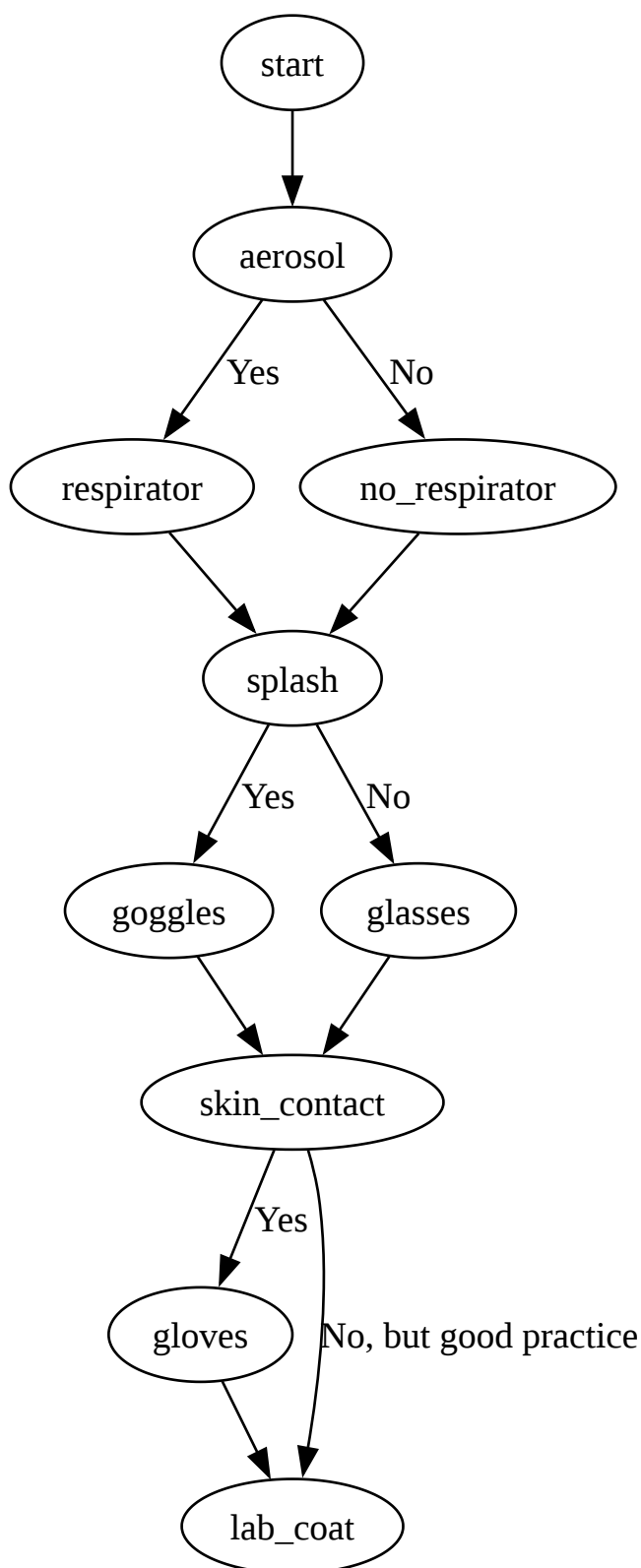
Property	Value	Reference
Synonyms	[D-Ala2,D-Leu5]-Enkephalin	[1]
CAS Number	63631-40-3	[1][2]
Molecular Formula	C29H39N5O7	[1][2]
Molecular Weight	569.66 g/mol	[2]
Appearance	White to off-white powder	
Solubility	Soluble in water (to 1 mg/ml)	[2]
Storage Temperature	-20°C	[2]
Purity	≥95%	[2]

Hazard Statement: The toxicological properties of this substance have not been fully investigated. As a δ -opioid receptor agonist, it may have pharmacological effects if inhaled, ingested, or absorbed through the skin.[2][3]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The following table outlines the recommended PPE for handling **DADLE** in a laboratory setting.

Body Part	Personal Protective Equipment (PPE)
Hands	Nitrile or latex gloves
Eyes	Safety glasses with side shields or chemical safety goggles
Body	Laboratory coat
Respiratory	Not generally required for small quantities in a well-ventilated area. Use a NIOSH-approved respirator if creating aerosols or handling large quantities.



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Operational Procedures

Adherence to standard operating procedures is essential for the safe handling of **DADLE**.

1. Engineering Controls:

- Work in a well-ventilated area.
- A chemical fume hood is recommended when handling large quantities or if there is a potential for aerosolization.

2. Handling:

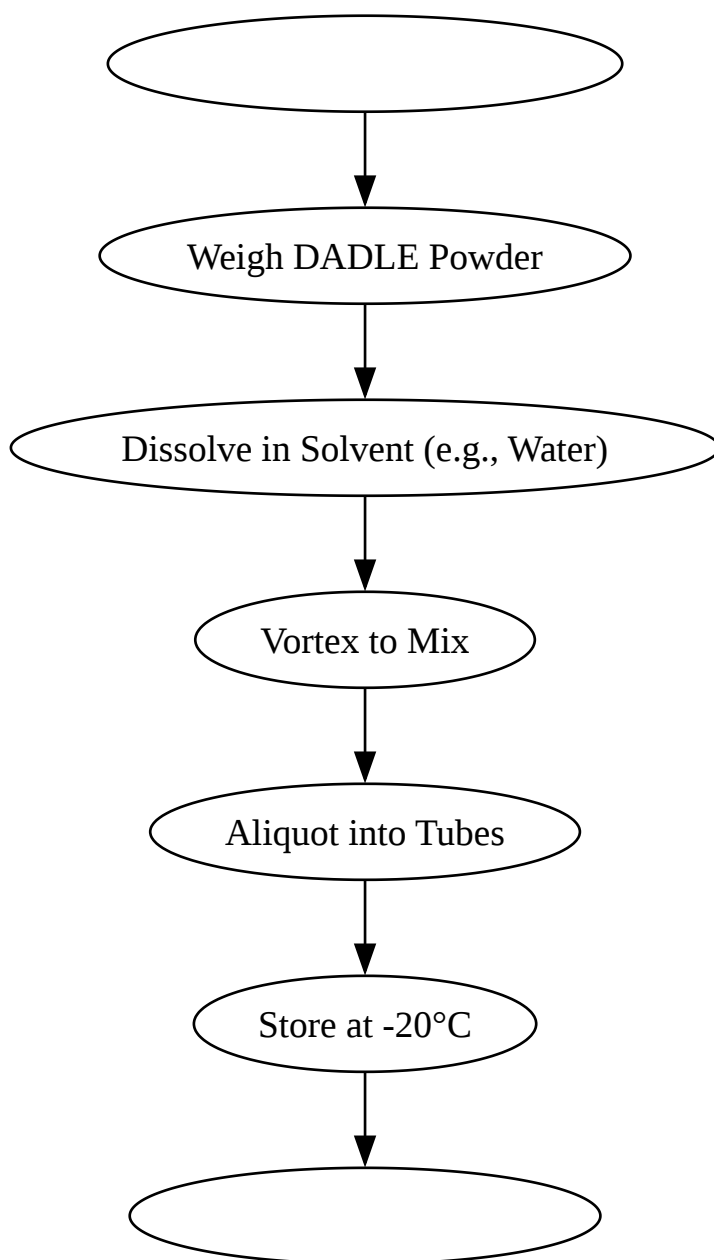
- Avoid inhalation of dust.
- Avoid contact with eyes, skin, and clothing.
- Use non-sparking tools.
- Wash hands thoroughly after handling.

3. Storage:

- Store in a tightly sealed container.
- Store at -20°C for long-term stability.[\[2\]](#)
- Keep in a dry and well-ventilated place.

Experimental Workflow: Preparation of a DADLE Solution

The following diagram outlines a typical workflow for preparing a stock solution of **DADLE**.



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Disposal Plan

Proper disposal of **DADLE** and contaminated materials is crucial to prevent environmental contamination and accidental exposure.

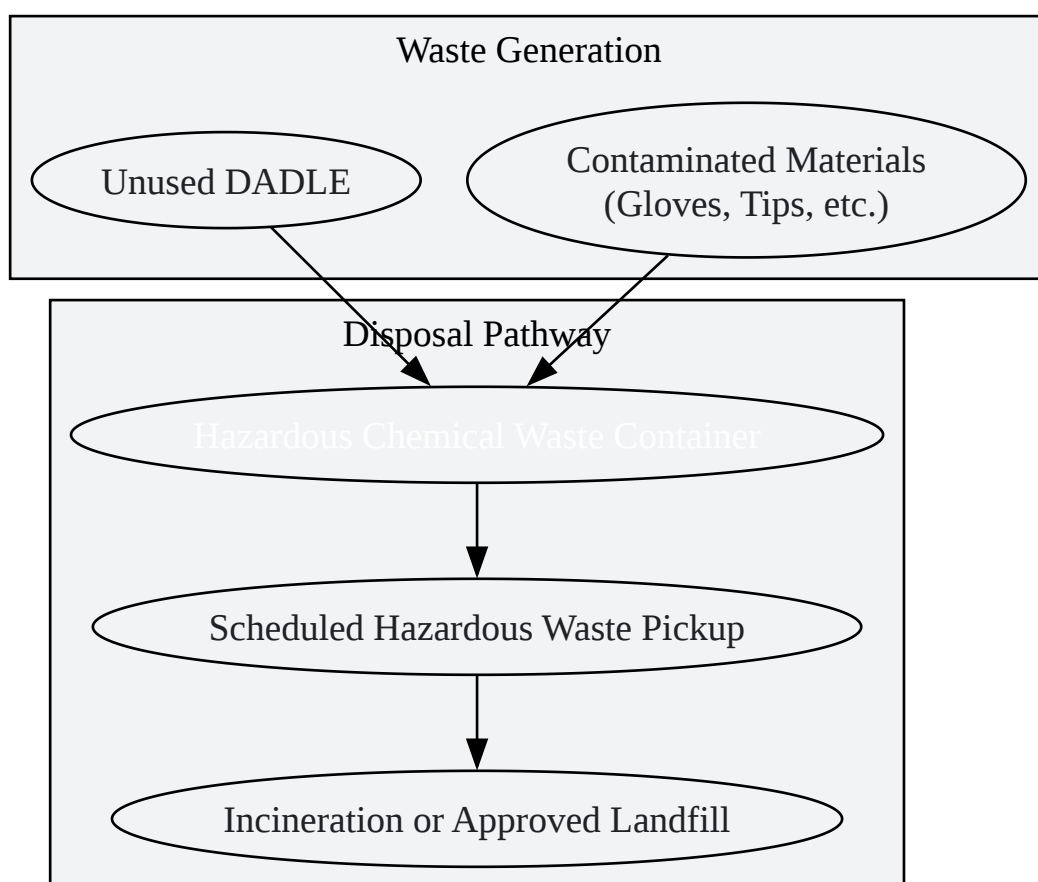
1. Unused **DADLE**:

- Dispose of as hazardous chemical waste.

- Follow all federal, state, and local regulations.
- Do not dispose of down the drain.

2. Contaminated Materials:

- Contaminated labware (e.g., pipette tips, tubes) should be placed in a designated hazardous waste container.
- Contaminated PPE (e.g., gloves) should be disposed of in the appropriate hazardous waste stream.



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References

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